

# Safe Disposal of 2-Fluoro-3-(tributylstannyl)pyridine: A Procedural Guide

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## Compound of Interest

Compound Name: 2-Fluoro-3-(tributylstannyl)pyridine

Cat. No.: B116964

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For Immediate Reference: Treat **2-Fluoro-3-(tributylstannyl)pyridine** as an acute and chronic hazardous waste. All disposal procedures must comply with local, state, and federal regulations.

This guide provides essential safety and logistical information for the proper disposal of **2-Fluoro-3-(tributylstannyl)pyridine**, a compound recognized for its acute toxicity, and potential for skin and eye irritation, as well as long-term organ damage.<sup>[1]</sup> Adherence to these procedures is critical for ensuring the safety of laboratory personnel and the protection of the environment.

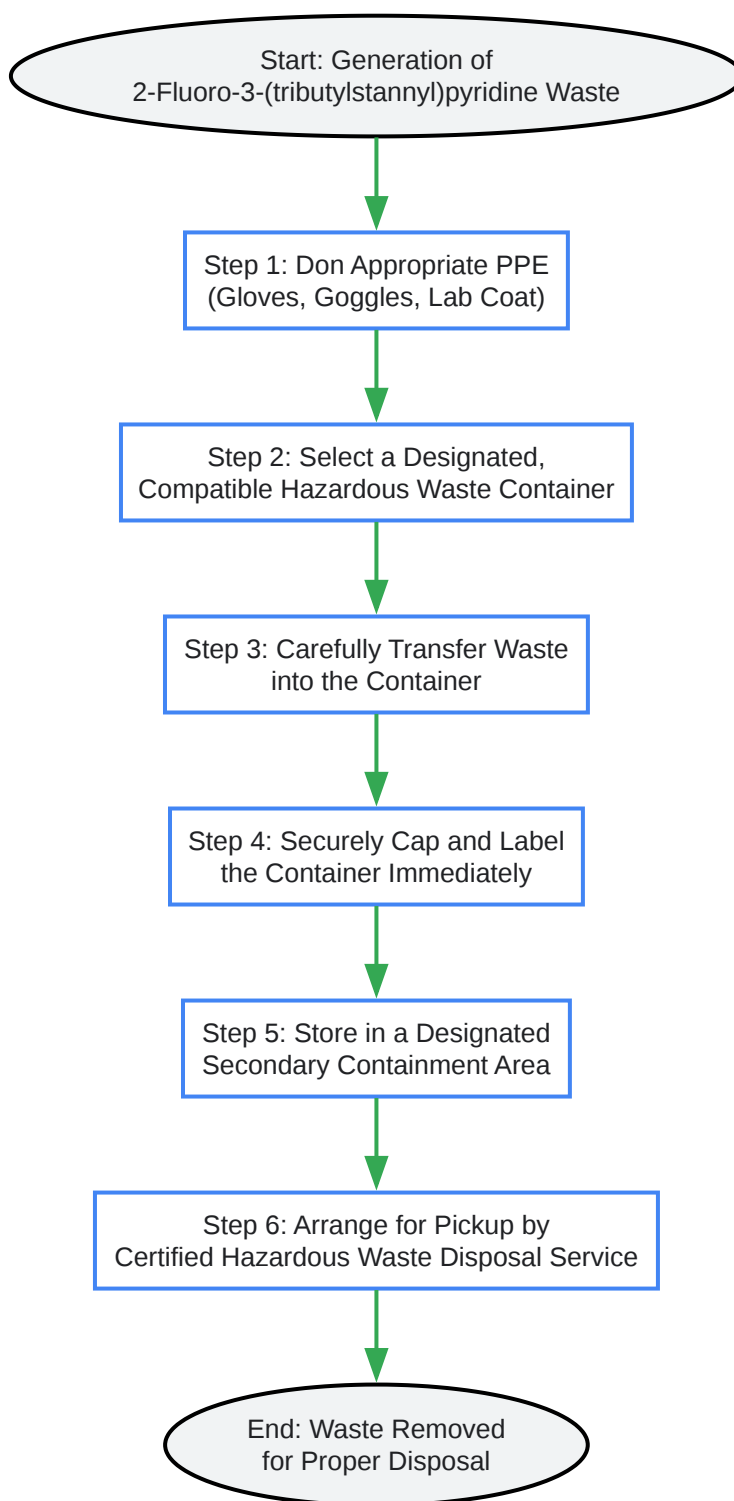
## Hazard Profile

**2-Fluoro-3-(tributylstannyl)pyridine** is classified with multiple hazards, underscoring the need for careful handling and disposal.

Hazard Classification	Description
Acute Toxicity, Oral (Category 3)	Toxic if swallowed[1]
Acute Toxicity, Dermal (Category 4)	Harmful in contact with skin[1]
Skin Irritation (Category 2)	Causes skin irritation[1]
Eye Irritation (Category 2)	Causes serious eye irritation[1]
Specific Target Organ Toxicity, Repeated Exposure (Category 1)	Causes damage to organs through prolonged or repeated exposure[1]
Environmental Hazard	Very toxic to aquatic life with long-lasting effects[2]

## Disposal Workflow

The following diagram outlines the necessary steps for the safe disposal of **2-Fluoro-3-(tributylstannyl)pyridine** waste.



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## References

- 1. 2-Fluoro-3-(tributylstannyl)pyridine | C<sub>17</sub>H<sub>30</sub>FNSn | CID 11090319 - PubChem [pubchem.ncbi.nlm.nih.gov]
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